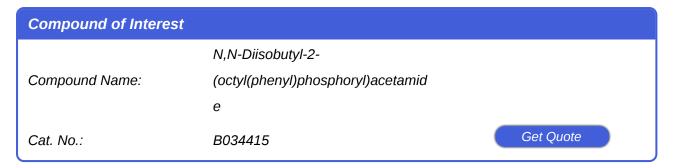


A Comparative Guide to Quantitative Analysis of Metal Loading in CMPO

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of octyl(phenyl)-N,N-diisobutylcarbamoylmethylphosphine oxide (CMPO) with alternative extractants for metal ion separation, particularly focusing on actinides and lanthanides. The information presented is supported by experimental data from various studies to facilitate informed decisions in process development and research.

Quantitative Comparison of CMPO and Alternative Extractants

The efficiency of an extractant is primarily evaluated based on its distribution coefficient (D) and separation factor (SF). The distribution coefficient indicates the ratio of the concentration of the metal ion in the organic phase to that in the aqueous phase, signifying the extraction power. The separation factor, the ratio of the distribution coefficients of two different metal ions, represents the selectivity of the extractant.

The following table summarizes the distribution coefficients for the extraction of Americium(III) and Europium(III) by CMPO and a common alternative, N,N,N',N'-tetraoctyl diglycolamide (TODGA), under similar conditions.



Extractan t System	Metal Ion	Aqueous Phase	Organic Phase	Distributi on Coefficie nt (D)	Separatio n Factor (SF Eu/Am)	Referenc e
0.2 M CMPO + 1.2 M TBP in n- dodecane (TRUEX solvent)	Am(III)	3 М НОО₃	0.2 M CMPO + 1.2 M TBP in n- dodecane	~10	~1	[1]
0.2 M CMPO + 1.2 M TBP in n- dodecane (TRUEX solvent)	Eu(III)	3 М НОО₃	0.2 M CMPO + 1.2 M TBP in n- dodecane	~10	[1]	
0.05 M TODGA in n- dodecane	Am(III)	4 M HNO₃	0.05 M TODGA in n- dodecane	~100	~1.5	[2]
0.05 M TODGA in n- dodecane	Eu(III)	4 M HNO₃	0.05 M TODGA in n- dodecane	~150	[2]	
0.2 M CMPO + 1.0 M HDEHP in n- dodecane	Am(III)	1 M HNO₃	0.2 M CMPO + 1.0 M HDEHP in n- dodecane	High (Qualitative)	~12 (in TRUSPEA K process)	[3][4]
0.2 M CMPO +	Eu(III)	1 M HNO₃	0.2 M CMPO +	High (Qualitative	[3][4]	







1.0 M 1.0 M)

HDEHP in HDEHP in n- dodecane dodecane

Note: TBP (tributyl phosphate) is a phase modifier used to prevent the formation of a third phase at high metal loading.[3] HDEHP (bis(2-ethylhexyl)phosphoric acid) is an acidic extractant used in synergistic extraction systems.[3] The TRUEX (TRansUranic EXtraction) process utilizes a solvent containing CMPO and TBP for the removal of transuranic elements from waste solutions.

Experimental Protocols

The following is a general procedure for determining the distribution coefficient of a metal ion in a liquid-liquid extraction system.

1. Preparation of Solutions:

- Aqueous Phase: Prepare an aqueous solution of the metal ion of interest (e.g., Am(III), Eu(III)) in a nitric acid solution of a specific concentration (e.g., 1-4 M HNO₃). The initial concentration of the metal ion should be known.
- Organic Phase: Prepare a solution of the extractant (e.g., CMPO, TODGA) in a suitable organic diluent (e.g., n-dodecane) at a specific concentration. If required, add a phase modifier like TBP.

2. Solvent Extraction:

- In a centrifuge tube or a suitable vessel, mix equal volumes of the prepared aqueous and organic phases (e.g., 5 mL of each).
- Agitate the mixture vigorously for a sufficient time (e.g., 30 minutes) to ensure that equilibrium is reached. A mechanical shaker is typically used for this purpose.
- Centrifuge the mixture to ensure complete phase separation.

3. Analysis:



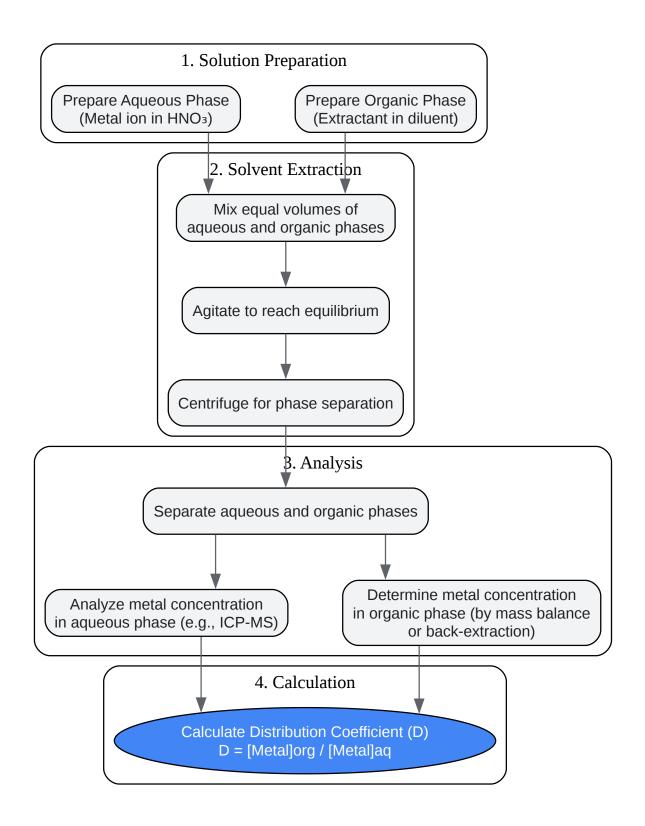
- Carefully separate the aqueous and organic phases.
- Determine the concentration of the metal ion in the aqueous phase using a suitable analytical technique, such as inductively coupled plasma-mass spectrometry (ICP-MS) or radiometric methods for radioactive isotopes.
- The concentration of the metal ion in the organic phase can be determined by mass balance (initial aqueous concentration minus final aqueous concentration) or by direct analysis after back-extraction into a suitable aqueous solution.

4. Calculation:

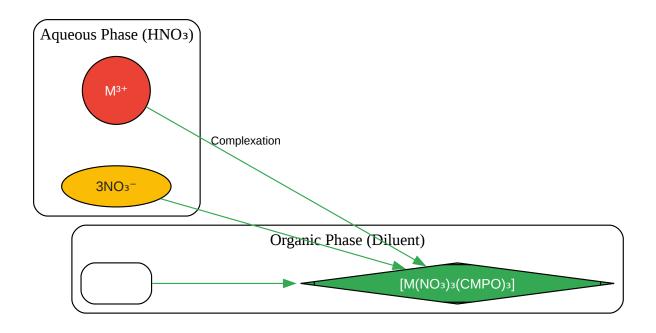
• The distribution coefficient (D) is calculated using the following formula: D = [Metal]org / [Metal]aq where [Metal]org is the concentration of the metal ion in the organic phase at equilibrium, and [Metal]aq is the concentration of the metal ion in the aqueous phase at equilibrium.[5]

Visualizations









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